

Preclinical Development of PZ-1190: Data Inconclusive

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PZ-1190
Cat. No.: B10799408

[Get Quote](#)

A comprehensive search for preclinical data on the compound designated **PZ-1190** has yielded no specific results. Publicly available scientific literature and drug development databases do not contain information pertaining to a substance with this identifier.

While the search did identify related compounds, such as PZ-1262 and PZ-1264, these are distinct molecular entities described as 4-isoquinoline-sulfonamide analogs of brexpiprazole.[1][2] These compounds have been investigated for their potential antipsychotic, antidepressant, anxiolytic, and pro-cognitive effects.[1][2]

Key findings for related compounds (PZ-1262) include:

- **In Vitro Activity:** PZ-1262 demonstrated partial agonistic activity at the 5-HT1A receptor and antagonistic activity at D2, D3, 5-HT2A, 5-HT6, and 5-HT7 receptors.[1][2]
- **In Vivo Activity:** In rodent models, PZ-1262 was shown to decrease immobility time in the forced swim test, exhibit pro-cognitive effects in phencyclidine-disrupted models, and show anxiolytic-like effects in the four-plates test.[1][2] It also demonstrated significant brain penetration.[2]

However, it is crucial to emphasize that this information pertains to PZ-1262 and not **PZ-1190**. Without any specific data on **PZ-1190**, it is not possible to provide the requested in-depth technical guide, including data tables, experimental protocols, or signaling pathway diagrams. Further clarification on the compound's identity or alternative designations would be necessary to proceed with a detailed preclinical development summary.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Compound PZ-1262, a 4-isoquinoline-sulfonamide analog of Brexpiprazole, produces potential antidepressant, anxiolytic and procognitive effects in rodent models - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Preclinical Development of PZ-1190: Data Inconclusive]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10799408/docs#preclinical-development-of-pz-1190-data-inconclusive>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)